

Overcoming challenges in the formulation of high-concentration Bisdisulizole disodium solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bisdisulizole disodium*

Cat. No.: *B070571*

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Technical Support Center: High-Concentration Bisdisulizole Disodium Solutions

This technical support center provides researchers, scientists, and drug development professionals with targeted guidance for overcoming common challenges encountered during the formulation of high-concentration solutions of **Bisdisulizole disodium** (also known by its INCI name, Disodium Phenyl Dibenzimidazole Tetrasulfonate, and trade name, Neo Heliopan® AP).

Frequently Asked Questions (FAQs)

Q1: What is **Bisdisulizole disodium** and why is it used in high concentrations? A1:

Bisdisulizole disodium is a water-soluble organic compound that functions as a highly effective and photostable ultraviolet (UV) A filter, specifically in the UVA II range (280-370 nm). [1][2] It is unique among UVA filters for its water solubility, making it ideal for creating light, non-greasy, and transparent aqueous formulations like gels or sprays.[3][4][5][6] High concentrations, where approved, are used to achieve a high Sun Protection Factor (SPF) and broad-spectrum UVA protection.[2]

Q2: Why won't **Bisdisulizole disodium** powder dissolve when added directly to water? A2:

The commercially available form of **Bisdisulizole disodium** is the free acid, which is practically

insoluble in water.^[7] To achieve solubility, it must be neutralized with a base (such as sodium hydroxide, triethanolamine, or L-arginine) to form its water-soluble salt in situ.^{[6][7][8][9][10]}

Q3: What is the maximum approved concentration of **Bisdisulizole disodium** in a formulation?

A3: In the European Union and several other regions, **Bisdisulizole disodium** is approved for use in sunscreen formulations at a maximum concentration of up to 10%.^{[1][3][7]} It is not currently an approved sunscreen filter in the United States.^{[1][7]}

Q4: What is the optimal pH range for maintaining the stability of a **Bisdisulizole disodium** solution? A4: In finished formulations, **Bisdisulizole disodium** is stable across a wide pH range, typically between 5.0 and 9.0, without incurring the risk of crystallization.^[7] For optimal solubility during preparation, a neutral to slightly alkaline pH (e.g., 7.0-8.5) is recommended to ensure complete neutralization.

Q5: My gel formulation's viscosity dropped significantly after adding **Bisdisulizole disodium**. Why did this happen? A5: **Bisdisulizole disodium** is an electrolyte. When its salt form is introduced into a formulation, it can disrupt the network of certain thickening agents, particularly carbomers, which are highly sensitive to electrolytes.^[7] This disruption leads to a significant decrease in viscosity. To counteract this, consider using non-ionic or electrolyte-resistant thickeners like xanthan gum and its derivatives.^[7]

Q6: Are there any known ingredient incompatibilities with **Bisdisulizole disodium**? A6: Yes. Care should be taken when formulating with quaternary ammonium salts, as they may form complexes with **Bisdisulizole disodium**.^[7] Additionally, using Tocopherol (Vitamin E) may lead to discoloration issues; it is recommended to use Tocopheryl Acetate instead.^[7] Conversely, it demonstrates a synergistic photoprotective effect when combined with oil-soluble UVB filters.^[2]

Troubleshooting Guide

Issue: The solution remains cloudy or forms a precipitate after adding the neutralizing agent.

- Possible Cause 1: Incomplete Neutralization. The amount of base added was insufficient to fully convert the insoluble acid form to its soluble salt.
 - Solution: Slowly add more of the neutralizing agent while stirring vigorously and monitoring the solution's clarity.

- Possible Cause 2: pH is Out of Optimal Range. The final pH of the solution is too acidic, preventing the salt from remaining dissolved.
 - Solution: Measure the pH of the solution. If it is below 7.0, carefully adjust it upwards by adding more base until the solution clears.
- Possible Cause 3: Incompatibility. Another ingredient in the aqueous phase is reacting with the **Bisdisulizole disodium** salt.
 - Solution: Review the formulation for known incompatibilities, such as quaternary ammonium salts.^[7] Prepare a simple solution of **Bisdisulizole disodium**, water, and the base to confirm solubility before adding other components.

Issue: The final formulation is showing signs of discoloration over time.

- Possible Cause 1: Interaction with Tocopherol. As noted, Tocopherol can cause color stability issues in the presence of **Bisdisulizole disodium**.^[7]
 - Solution: Replace Tocopherol with its ester form, Tocopheryl Acetate, which is more stable in this context.^[7]
- Possible Cause 2: pH Shift. A significant shift in the formulation's pH over time can affect the stability and color of the final product.
 - Solution: Check the long-term pH stability of your formulation. Ensure your buffer system is robust enough to maintain the target pH.

Issue: The raw material powder is clumping and difficult to handle or weigh accurately.

- Possible Cause: Hygroscopicity. **Bisdisulizole disodium** powder is strongly hygroscopic, meaning it readily absorbs moisture from the atmosphere.^{[6][7]}
 - Solution: Store the raw material in a tightly sealed container in a cool, dry place or a desiccator. Minimize the time the container is open to the air during weighing and handling.

Data Presentation & Experimental Protocols

Quantitative Data Summary

Table 1: Physicochemical Properties of **Bisdisulizole Disodium**

Property	Value	Reference(s)
INCI Name	Disodium Phenyl Dibenzimidazole Tetrasulfonate	[2][3]
CAS Number	180898-37-7	[1][2][11]
Molecular Formula	C ₂₀ H ₁₂ N ₄ Na ₂ O ₁₂ S ₄	[1][11]
Molar Mass	~674.6 g/mol	[1][11]
Appearance	Yellow to dark yellow fine powder	[2][7]
Solubility	Insoluble in water; soluble upon neutralization with a base	[7][8]

| UV Absorbance Peak | ~335-340 nm (UVA II Range) | [3][12] |

Table 2: Regulatory and Formulation Limits

Parameter	Value/Guideline	Reference(s)
Maximum Use Level (EU)	10%	[1][3]

| Recommended pH Range | 5.0 - 9.0 | [7] |

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Aqueous Solution

Objective: To prepare a clear, fully dissolved stock solution of **Bisdisulizole disodium** at a target concentration (e.g., 10% w/w).

Materials:

- **Bisdisulizole disodium** powder
- Deionized water
- Neutralizing agent (e.g., 10% w/w Sodium Hydroxide solution, Triethanolamine)
- Magnetic stirrer and stir bar
- Beaker
- Calibrated pH meter

Methodology:

- Weigh the required amount of deionized water into a beaker.
- Begin stirring the water with the magnetic stirrer to create a vortex.
- Slowly disperse the pre-weighed **Bisdisulizole disodium** powder into the water. The mixture will appear as a cloudy, yellowish slurry.
- Slowly add the neutralizing agent dropwise into the slurry.
- Continue stirring vigorously. Observe the solution's clarity. The slurry will begin to clear as the powder neutralizes and dissolves.
- Continue adding the base until the solution is completely transparent and free of visible particles.
- Measure the pH of the final solution. If necessary, adjust to a target pH between 7.0 and 8.5 to ensure complete and stable solubilization.
- This stock solution can now be incorporated into the aqueous phase of a larger formulation.

Protocol 2: Viscosity Troubleshooting for Carbomer-Based Gels

Objective: To restore viscosity in a carbomer-thickened formulation after the addition of **Bisdisulizole disodium**.

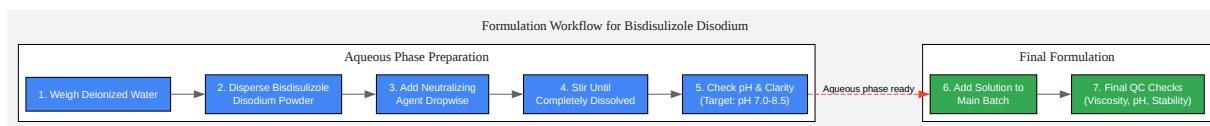
Materials:

- Low-viscosity carbomer-based formulation containing **Bisdisulizole disodium**
- Electrolyte-insensitive thickener (e.g., Xanthan Gum, Hydroxyethylcellulose)
- Overhead mixer or homogenizer
- Viscometer

Methodology:

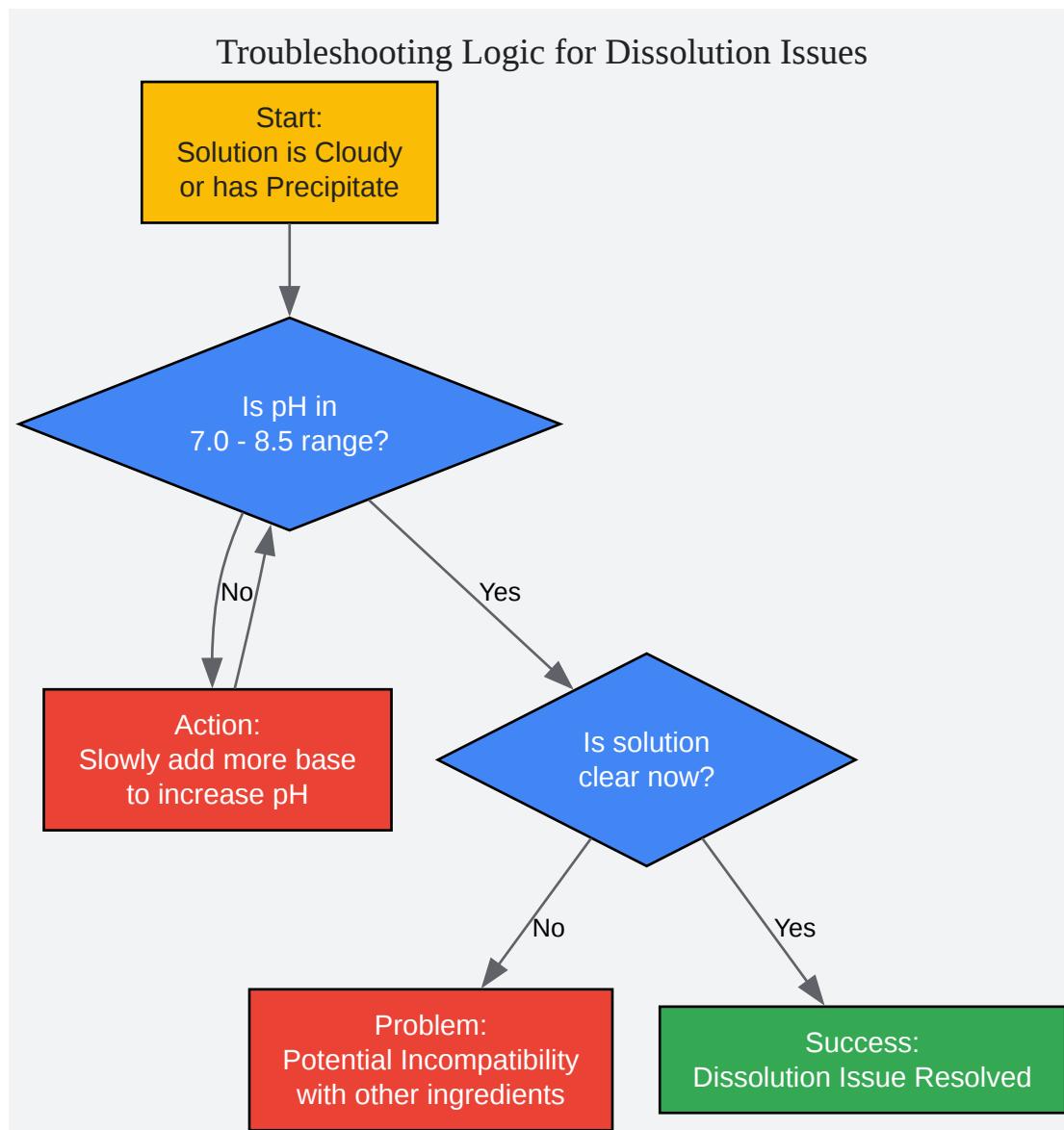
- Measure the initial (low) viscosity of the problematic formulation using a viscometer.
- In a separate container, create a pre-slurry of the secondary thickener (e.g., 1% Xanthan Gum in a small amount of glycerin) to prevent clumping.
- While mixing the main batch with an overhead stirrer, slowly add the thickener pre-slurry.
- Continue mixing until the secondary thickener is fully hydrated and the formulation is homogeneous.
- Allow the formulation to rest for at least one hour to allow the polymer network to fully form.
- Measure the final viscosity. Compare with the initial measurement and the target viscosity.
- If necessary, make small, incremental additions of the secondary thickener until the desired viscosity is achieved. Note the final concentration of the added thickener for future batch scaling.

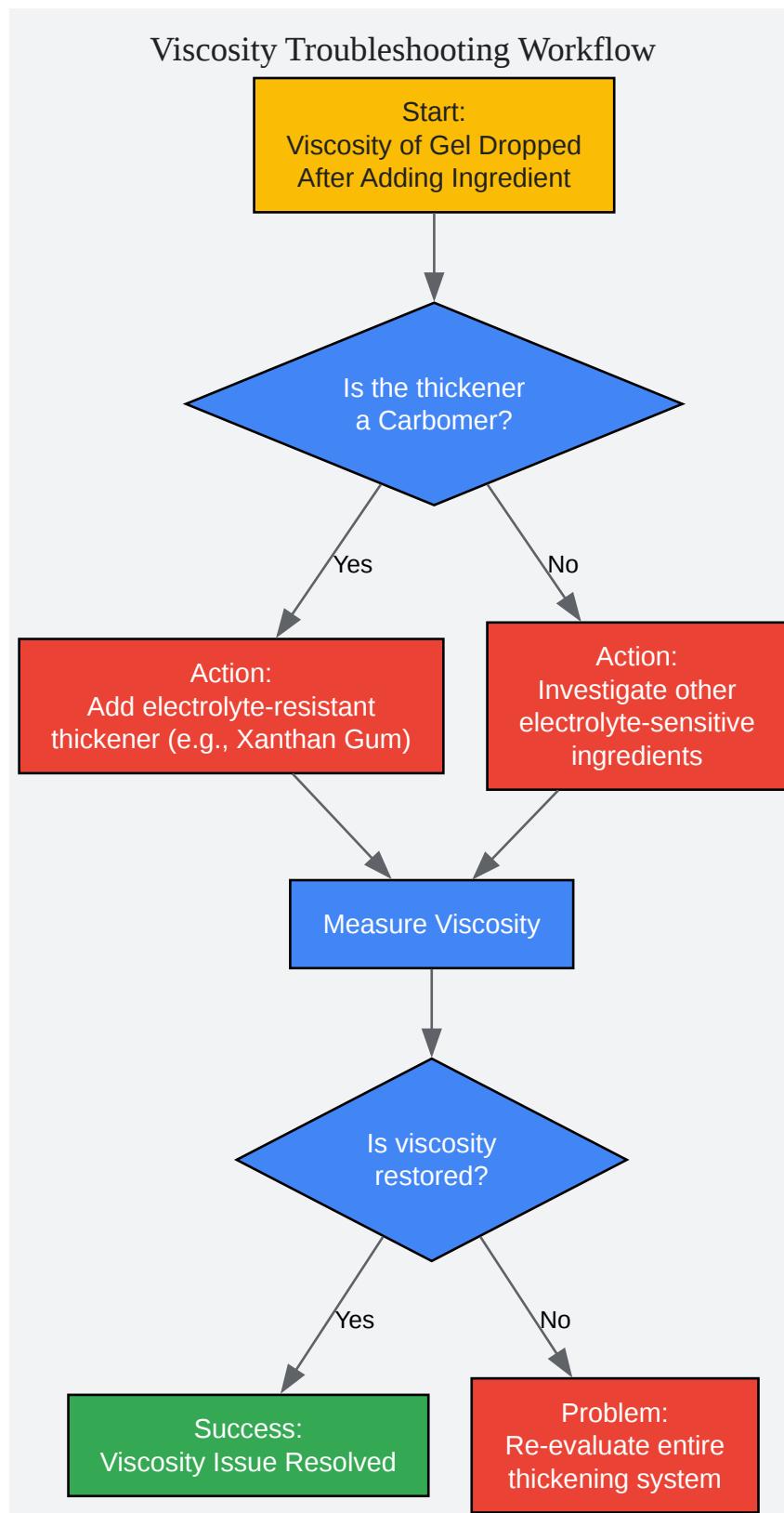
Visualized Workflows



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Caption: A typical workflow for preparing and incorporating **Bisdisulizole disodium**.



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- To cite this document: BenchChem. [Overcoming challenges in the formulation of high-concentration Bisdisulizole disodium solutions]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b070571#overcoming-challenges-in-the-formulation-of-high-concentration-bisdisulizole-disodium-solutions>

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